

An In-depth Technical Guide on 1H-Benzo[d]imidazole-6-carboxamide

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Compound of Interest

Compound Name: **1H-Benzo[d]imidazole-6-carboxamide**

Cat. No.: **B037902**

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This technical guide provides essential physicochemical data for **1H-Benzo[d]imidazole-6-carboxamide**, a molecule of interest for researchers, scientists, and professionals in drug development. This document summarizes its core molecular properties and presents a conceptual framework for its investigation.

Molecular Properties

1H-Benzo[d]imidazole-6-carboxamide is a heterocyclic organic compound featuring a benzimidazole core structure. The benzimidazole moiety is a common scaffold in medicinal chemistry, known for its diverse biological activities. The carboxamide group can participate in hydrogen bonding, influencing the molecule's solubility and interactions with biological targets.

Data Presentation

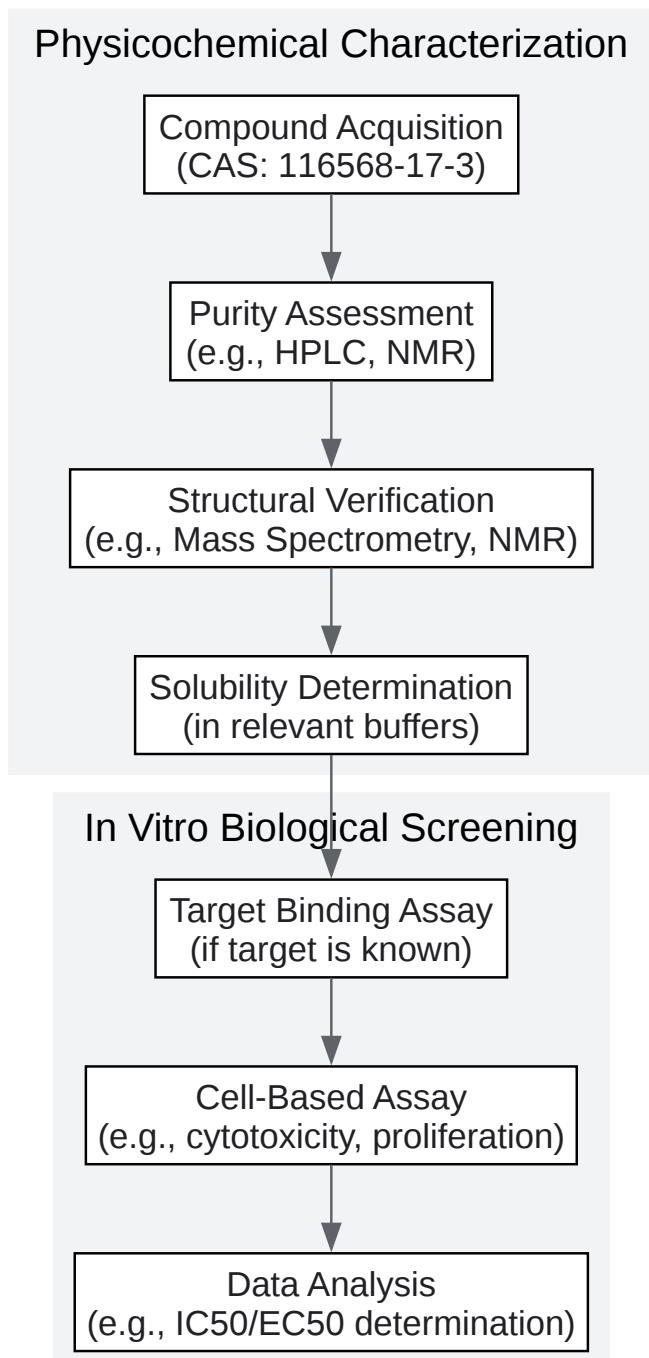
The fundamental molecular data for **1H-Benzo[d]imidazole-6-carboxamide** are summarized in the table below.

Property	Value	Reference
Molecular Formula	C8H7N3O	[1] [2]
Molecular Weight	161.16 g/mol	[1] [2] [3]
CAS Number	116568-17-3	[1] [3]

Conceptual Experimental Workflow

While specific experimental protocols for **1H-Benzo[d]imidazole-6-carboxamide** are not detailed in publicly available literature, a general workflow for its characterization and preliminary biological assessment can be proposed. This workflow is applicable to many novel compounds in the early stages of drug discovery.

Conceptual Workflow: From Compound to Biological Assessment

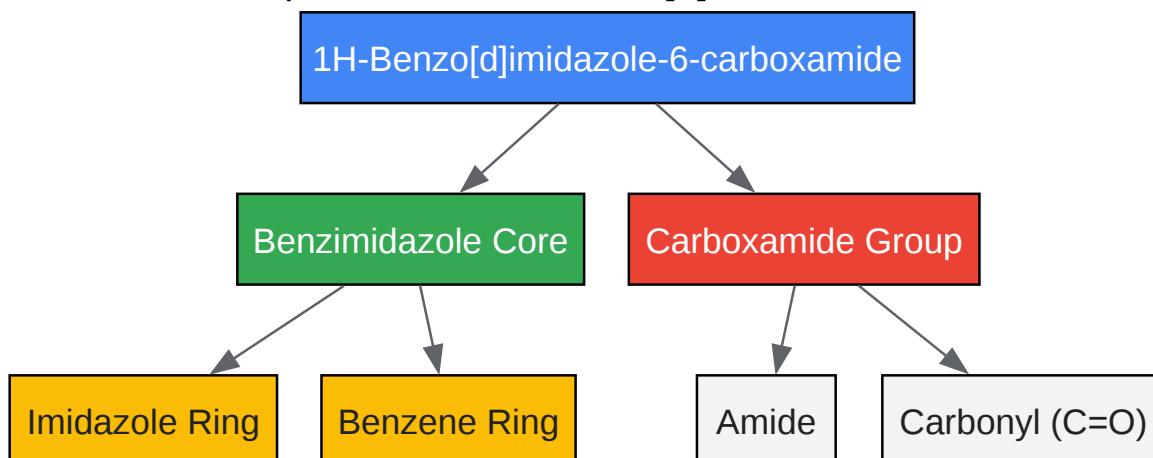
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Caption: A conceptual workflow for the characterization and in vitro screening of **1H-Benzo[d]imidazole-6-carboxamide**.

Structural Relationship of **1H-Benzo[d]imidazole-6-carboxamide**

The molecular structure of **1H-Benzo[d]imidazole-6-carboxamide** is composed of a fused bicyclic system (benzimidazole) and a carboxamide functional group. The diagram below illustrates the logical relationship between these components.

Structural Components of **1H-Benzo[d]imidazole-6-carboxamide**



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Caption: A diagram showing the structural hierarchy of **1H-Benzo[d]imidazole-6-carboxamide**.

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